

# 4-Methoxy-3-methylaniline molecular weight and formula

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## Compound of Interest

Compound Name: 4-Methoxy-3-methylaniline

Cat. No.: B090814

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## An In-depth Technical Guide to 4-Methoxy-3-methylaniline

This guide provides essential information on the molecular properties and synthesis of **4-Methoxy-3-methylaniline**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

The fundamental molecular characteristics of **4-Methoxy-3-methylaniline** are summarized below.

Property	Value	Citations
Molecular Formula	C8H11NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	137.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	136-90-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols

### Synthesis of 4-Methoxy-3-methylaniline

A common method for the synthesis of **4-Methoxy-3-methylaniline** involves the reduction of 1-methoxy-2-methyl-4-nitrobenzene.[\[2\]](#)[\[5\]](#)

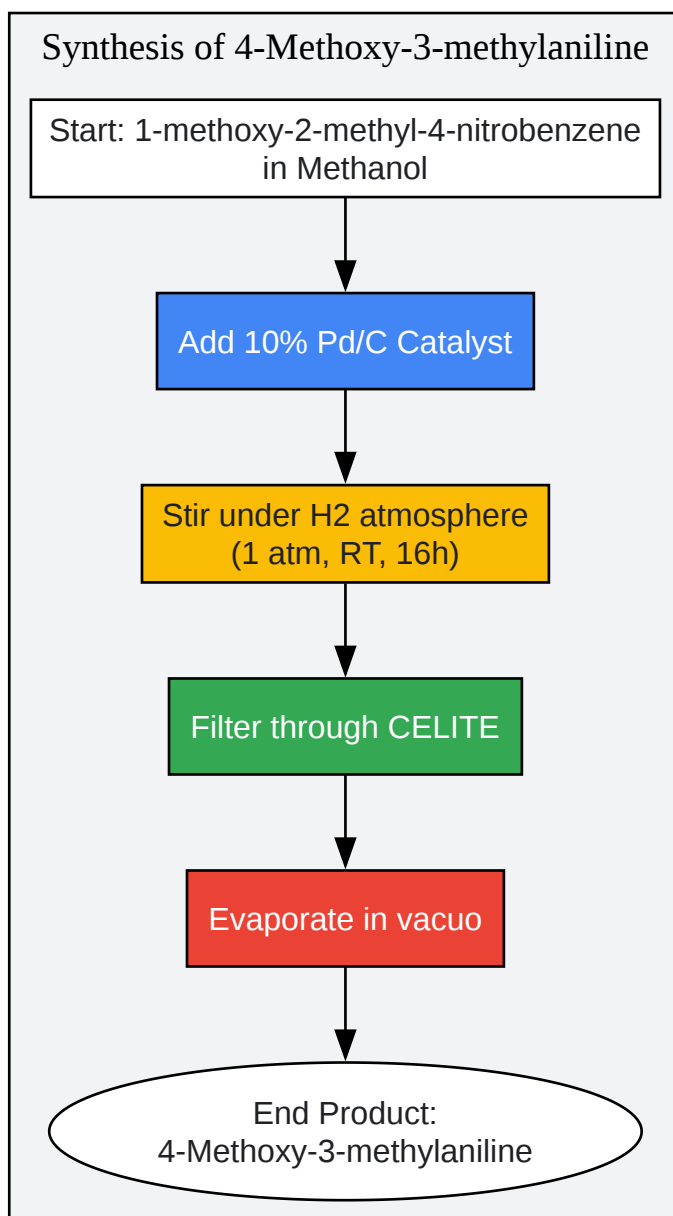
#### Methodology:

- A solution of 1-methoxy-2-methyl-4-nitrobenzene (9.5 g, 57 mmol) is prepared in methanol (100 ml).
- To this solution, 10% Palladium on carbon (10% Pd/C) (1.5 g) is added as a catalyst.
- The mixture is then stirred under a hydrogen atmosphere (1 atm) at room temperature for 16 hours.
- Following the reaction, the mixture is filtered through a pad of CELITE to remove the catalyst.
- The filtrate is subsequently evaporated in vacuo to yield the final product, 4-methoxy-3-methylphenylamine (**4-Methoxy-3-methylaniline**).<sup>[2][5]</sup>

This procedure is reported to yield 4-methoxy-3-methylphenylamine in high purity (8.0 g, 57 mmol, 100% yield).<sup>[2]</sup>

## Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Methoxy-3-methylaniline**.



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Caption: Workflow for the synthesis of **4-Methoxy-3-methylaniline**.

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## References

- 1. 4-メトキシ-3-メチルアニリン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-methoxy-3-methylaniline synthesis - chemicalbook [chemicalbook.com]
- 3. 4-methoxy-3-methylaniline [stenutz.eu]
- 4. 3-Methyl-4-methoxybenzenamine | C<sub>8</sub>H<sub>11</sub>NO | CID 67297 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-methoxy-3-methylaniline | 136-90-3 [chemicalbook.com]
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